Technical Hazard Assessment & Handling Guide: 2-Ethylazetidine Hydrochloride[1]

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Compound of Interest

Compound Name:	*2-Ethylazetidine hydrochloride*
CAS No.:	*1803590-85-3*
Cat. No.:	*B2976754*

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Executive Summary & Chemical Identity

2-Ethylazetidine hydrochloride is a specialized heterocyclic building block used primarily in medicinal chemistry to introduce conformational restriction into amine scaffolds.[1] Unlike flexible diethylamine analogs, the azetidine ring locks the nitrogen lone pair vector, altering basicity (pKa) and metabolic stability.

However, this utility comes with a distinct hazard profile derived from the high ring strain (~26 kcal/mol) of the four-membered azetidine system. While standard Safety Data Sheets (SDS) classify it primarily as an irritant, this guide details the latent alkylation risks and hygroscopic handling challenges critical for reproducible research.

Physicochemical Data Table

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Parameter	Data	Context for Researchers
Chemical Name	2-Ethylazetidine hydrochloride	-
CAS Number	1803590-85-3	Distinct from Azetidine HCl (36520-39-5)
Formula	$C_5H_{11}N$[1][2] · HCl	MW: 121.61 g/mol
Structure	4-membered N-heterocycle	High ring strain; reactive intermediate potential
Appearance	White to off-white solid	Hygroscopic; prone to deliquescence
Solubility	Water, Methanol, DMSO	Exothermic dissolution; pH acidic in water
Storage	2–8°C, Inert Atmosphere	Moisture sensitive; store under Argon/N_2

Comprehensive Hazard Profiling

GHS Classification (The "What")

Based on current regulatory data and read-across from homologous azetidines, **2-ethylazetidine hydrochloride** is classified under the following GHS categories:

- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1][3][4][5]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][3][5]
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.[1][5]

Advanced Toxicological Context (The "Why")

Standard H-codes often fail to capture the mechanistic toxicity of strained rings.

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- Ring Strain & Alkylation Potential: The azetidine ring possesses significant angle strain. While the hydrochloride salt stabilizes the amine, the free base (generated in situ at physiological pH) is a potential alkylating agent. It can undergo ring-opening nucleophilic attack by biological macromolecules (DNA/proteins).[1]

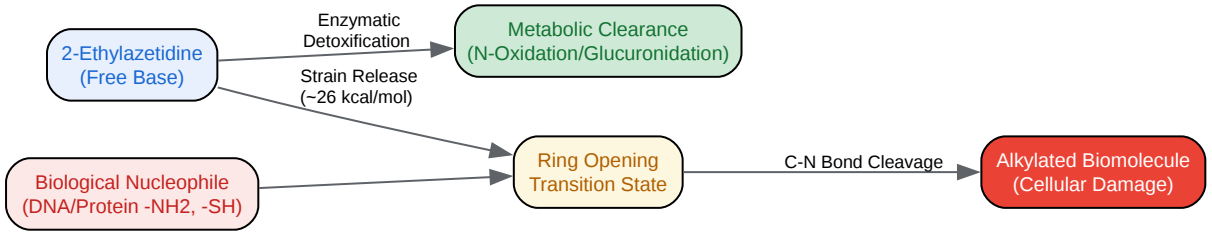
- Genotoxicity Alert: Unsubstituted azetidine (CAS 503-29-7) is Ames positive (mutagenic).[1] While C2-substitution (ethyl group) sterically hinders the approach of nucleophiles to the ring carbons, reducing alkylation rates compared to the parent azetidine, researchers must treat this compound as a potential genotoxin until specific Ames data proves otherwise.

- Respiratory Sensitization: Small, strained amines can act as haptens, reacting with pulmonary proteins to induce sensitization. Avoid inhalation of dusts strictly.[4][5][6]

Operational Protocols & Engineering Controls

Mechanism of Toxicity & Reactivity

The following diagram illustrates the theoretical pathway of toxicity driven by ring strain, guiding our PPE selection.



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Figure 1: Mechanistic pathway of azetidine toxicity via nucleophilic ring opening.[1]

Safe Handling Workflow (Hygroscopic Solids)

The primary operational risk is stoichiometric error due to water uptake and dust exposure.

PPE Requirements:

- Respiratory: N95/P2 mask minimum; P100/P3 if handling >1g outside a fume hood.

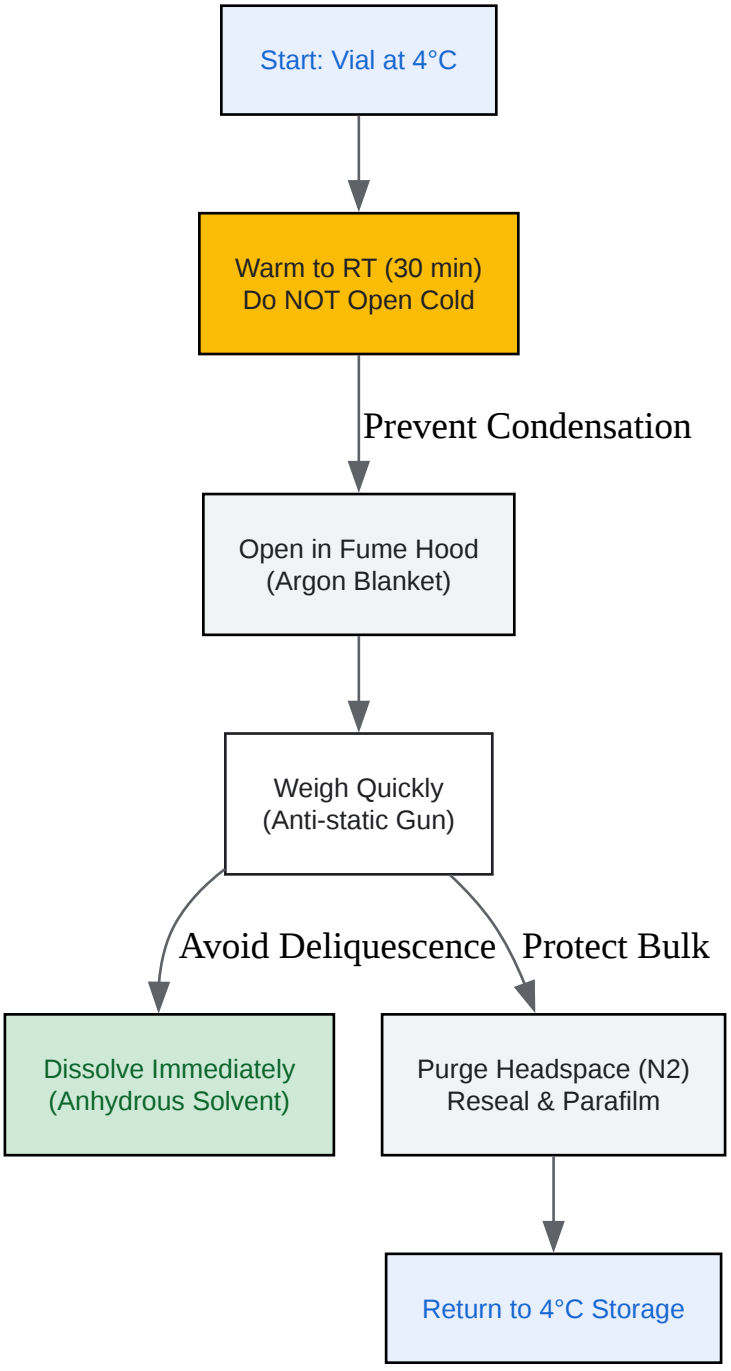
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- Dermal: Double nitrile gloves (0.11 mm min thickness). The hydrochloride salt is ionic and penetrates standard latex poorly, but the solution phase requires strict barrier protection.
- Eyes: Chemical splash goggles.

Protocol: Weighing & Solubilization

- Equilibration: Allow the refrigerated container to warm to room temperature before opening. This prevents condensation of atmospheric moisture onto the bulk solid.
- Atmosphere: Ideally, weigh inside a glovebox or a glove bag flushed with Nitrogen. If not available, work quickly in a fume hood.
- Solvent Choice: Use anhydrous solvents (MeOH, DCM) if the subsequent reaction is moisture-sensitive.
- Neutralization: If the free base is required, liberate it in situ using a non-nucleophilic base (e.g., DIPEA, K_2CO_3) rather than isolating the volatile and unstable free amine oil.

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Figure 2: Standard Operating Procedure (SOP) for handling hygroscopic azetidine salts.

Emergency Response

Exposure Response[1]

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- Inhalation: Move to fresh air immediately. Azetidine salts can cause bronchospasm. If wheezing occurs, seek medical attention.
- Skin Contact: Wash with soap and copious water for 15 minutes. Do not use organic solvents (ethanol/DMSO) to wash skin, as this may facilitate transdermal absorption of the azetidine.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[4][5]

Spill Cleanup[1]

- Solid Spill: Do not dry sweep (creates dust). Cover with a damp absorbent pad or use a HEPA-filtered vacuum.[1]
- Deactivation: Treat waste with dilute NaOH to liberate the amine, followed by an oxidizing agent (e.g., bleach/hypochlorite) to degrade the ring structure if disposal protocols allow, or incinerate as hazardous nitrogenous waste.

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